

"HPLC method for quantification of Sodium p-chloro-m-cresolate"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Sodium p-chloro-m-cresolate

CAS No.: 15733-22-9

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An Application Note for the Isocratic Reversed-Phase HPLC Method for the Quantification of **Sodium p-chloro-m-cresolate** (Chlorocresol)

Authored by: A Senior Application Scientist

Abstract

This application note presents a robust, validated isocratic Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the precise quantification of **Sodium p-chloro-m-cresolate**. Commonly known by its active form, p-chloro-m-cresol or chlorocresol, this compound is a critical antimicrobial preservative in pharmaceutical formulations and cosmetic products.[1][2] Ensuring its concentration is within specified limits is paramount for product stability and consumer safety. The method detailed herein is developed and validated in accordance with the International Council for Harmonisation (ICH) guidelines, demonstrating excellent specificity, linearity, accuracy, and precision, making it suitable for routine quality control and stability testing.[1][3]

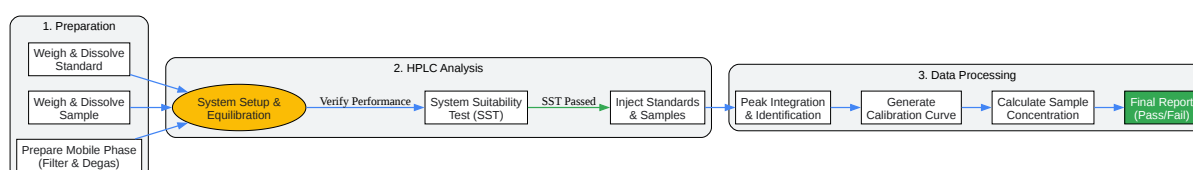
Introduction and Scientific Rationale

Sodium p-chloro-m-cresolate is the sodium salt of 4-chloro-3-methylphenol (chlorocresol). In aqueous solutions or formulations, it exists in equilibrium with its active phenolic form, which imparts its antimicrobial properties.[4] The accurate determination of chlorocresol concentration is a regulatory requirement to guarantee that the preservative system remains effective throughout the product's shelf-life without reaching levels that could be harmful.

This method employs RP-HPLC with UV detection, a cornerstone technique in pharmaceutical analysis due to its high specificity and sensitivity. The fundamental principle involves separating the analyte of interest from other matrix components on a nonpolar stationary phase (C18) using a polar mobile phase. The choice of a buffered mobile phase is critical; it ensures the chlorocresol (a weak acid) is in its non-ionized form, promoting consistent retention and sharp, symmetrical peak shapes. The selected UV wavelength of 280 nm provides high sensitivity for chlorocresol, allowing for accurate quantification even at low preservative concentrations.

Analytical Method Workflow

The following diagram illustrates the logical flow of the entire analytical procedure, from initial preparation to final data analysis, ensuring a systematic and reproducible execution.



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Caption: Workflow for the HPLC quantification of **Sodium p-chloro-m-cresolate**.

Detailed Experimental Protocol

Instrumentation and Materials

- Instrumentation: HPLC system equipped with an isocratic pump, autosampler, column thermostat, and a UV/Vis or Photodiode Array (PDA) detector.
- Analytical Column: A robust C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size) is recommended.
- Chemicals:
 - Chlorocresol Reference Standard (USP or equivalent)
 - Acetonitrile (HPLC Grade)
 - Methanol (HPLC Grade)
 - Monobasic Potassium Phosphate (KH₂PO₄) (Reagent Grade)
 - Orthophosphoric Acid (Reagent Grade)
 - Water (HPLC Grade or Milli-Q)

Chromatographic Conditions

The following table summarizes the optimized and validated chromatographic conditions for this assay.

Parameter	Condition	Rationale
Mobile Phase	Acetonitrile : 25mM Phosphate Buffer pH 3.0 (50:50, v/v)	The 50:50 ratio provides optimal retention of chlorocresol. The pH 3.0 buffer ensures the analyte is in its neutral form for better peak shape.
Column	C18, 150 mm x 4.6 mm, 5 μ m	Standard reversed-phase column providing excellent resolution and efficiency for this moderately nonpolar analyte. [1] [3]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column that balances analysis time with system backpressure. [1] [3] [5]
Column Temperature	30 °C	Maintaining a constant temperature ensures stable and reproducible retention times. [5]
Detection	UV at 280 nm	Provides high sensitivity and specificity for the quantification of chlorocresol. [5]
Injection Volume	10 μ L	A suitable volume to achieve good peak response without overloading the column. [5]
Run Time	Approximately 10 minutes	Allows for complete elution of the chlorocresol peak and any potential early-eluting impurities.

Preparation of Solutions

- Phosphate Buffer (25mM, pH 3.0): Dissolve 3.4 g of KH_2PO_4 in 1000 mL of HPLC grade water. Adjust the pH to 3.0 ± 0.05 with orthophosphoric acid.
- Diluent: Mobile Phase (Acetonitrile:Buffer, 50:50 v/v).
- Standard Stock Solution (500 $\mu\text{g/mL}$): Accurately weigh approximately 25 mg of Chlorocresol Reference Standard into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Calibration Standards (5 - 150 $\mu\text{g/mL}$): Prepare a series of at least five calibration standards by serially diluting the Standard Stock Solution with the diluent. A suggested range is 5, 25, 50, 100, and 150 $\mu\text{g/mL}$.

Sample Preparation

Accurately weigh a portion of the sample product (e.g., cream, solution) expected to contain approximately 5 mg of chlorocresol into a 50 mL volumetric flask. Add approximately 30 mL of diluent and sonicate for 15 minutes to ensure complete dissolution/extraction. Dilute to volume with the diluent and mix well. Filter the solution through a 0.45 μm syringe filter into an HPLC vial.^[5] Note: A further dilution may be necessary to bring the final concentration into the linear range of the calibration curve.

System Suitability and Analysis Sequence

- Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- System Suitability Test (SST): Inject the mid-range standard (e.g., 50 $\mu\text{g/mL}$) six consecutive times. The system is deemed ready for analysis if the SST criteria are met.
- Analysis:
 - Inject the diluent (as a blank) to ensure no carryover or system contamination.
 - Inject each calibration standard to generate the calibration curve.
 - Inject the prepared sample solutions.

Method Validation and Data

The analytical method was validated according to ICH Q2(R1) guidelines to demonstrate its suitability for the intended purpose.[\[3\]](#)[\[6\]](#)

System Suitability

System performance must be verified before any sample analysis.

Parameter	Acceptance Criteria
Tailing Factor (T)	$T \leq 2.0$
Theoretical Plates (N)	$N \geq 2000$
%RSD of Peak Areas	$\leq 2.0\%$ (for $n=6$)

Specificity

Specificity was confirmed by injecting a placebo (formulation matrix without chlorocresol). No interfering peaks were observed at the retention time of the chlorocresol peak, demonstrating the method's ability to assess the analyte unequivocally.

Linearity

The linearity of the method was evaluated across the range of 5% to 150% of the target concentration.

Concentration Range ($\mu\text{g/mL}$)	Correlation Coefficient (r^2)
5 - 150	≥ 0.999

Accuracy and Precision

Accuracy was determined by the recovery of spiked placebo samples at three concentration levels. Precision was evaluated through repeatability (intra-day) and intermediate precision (inter-day).

Level	Accuracy (% Recovery)	Precision (%RSD, n=6)
80%	99.8%	0.8%
100%	100.5%	0.6%
120%	101.2%	0.9%

LOD and LOQ

The Limit of Detection (LOD) and Limit of Quantification (LOQ) were established based on the signal-to-noise ratio.

Parameter	Result (µg/mL)
LOD	0.6
LOQ	2.0

Conclusion

The RP-HPLC method described in this application note is rapid, reliable, and robust for the quantification of **Sodium p-chloro-m-cresolate** in various sample matrices. The comprehensive validation confirms that the method adheres to the stringent requirements of regulatory bodies, making it an invaluable tool for quality control laboratories in the pharmaceutical and cosmetic industries. The clear rationale behind each parameter provides analysts with the confidence to implement and troubleshoot the method effectively.

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- To cite this document: BenchChem. ["HPLC method for quantification of Sodium p-chloro-m-cresolate"]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b097023/docs#hplc-method-for-quantification-of-sodium-p-chloro-m-cresolate>]

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